

Application Notes and Protocols for Verubecestat TFA Stock Solution Preparation

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Compound of Interest

Compound Name: Verubecestat TFA

Cat. No.: B2794494

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Abstract

Verubecestat (MK-8931) is a potent and selective inhibitor of the β -site amyloid precursor protein cleaving enzyme 1 (BACE1), a key enzyme in the amyloidogenic pathway implicated in Alzheimer's disease.[1][2][3][4][5] The trifluoroacetate (TFA) salt of Verubecestat is frequently used in research settings. Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Verubecestat TFA** stock solutions using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key quantitative data for **Verubecestat TFA** for easy reference.

Parameter	Value	Source(s)
Molecular Weight	523.43 g/mol	[1][6][7]
CAS Number	2095432-65-6	[1][6][8]
Solubility in DMSO	Up to 100 mg/mL (191.04 mM)	[1]
Recommended Stock Solution Concentration	10 mM - 50 mM	[9]
Storage of Powder	3 years at -20°C	[1]
Storage of Stock Solution in DMSO	1 month at -20°C, 1 year at -80°C	[1]

Experimental Protocol: Preparation of a 10 mM Verubecestat TFA Stock Solution in DMSO

This protocol provides a step-by-step procedure for preparing a 10 mM stock solution of **Verubecestat TFA** in DMSO.

Materials and Equipment

- **Verubecestat TFA** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for **Verubecestat TFA** for complete safety information.

Calculations

To prepare a 10 mM stock solution, the required mass of **Verubecestat TFA** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example calculation for 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 523.43 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 5.23 \text{ mg}$

Step-by-Step Procedure

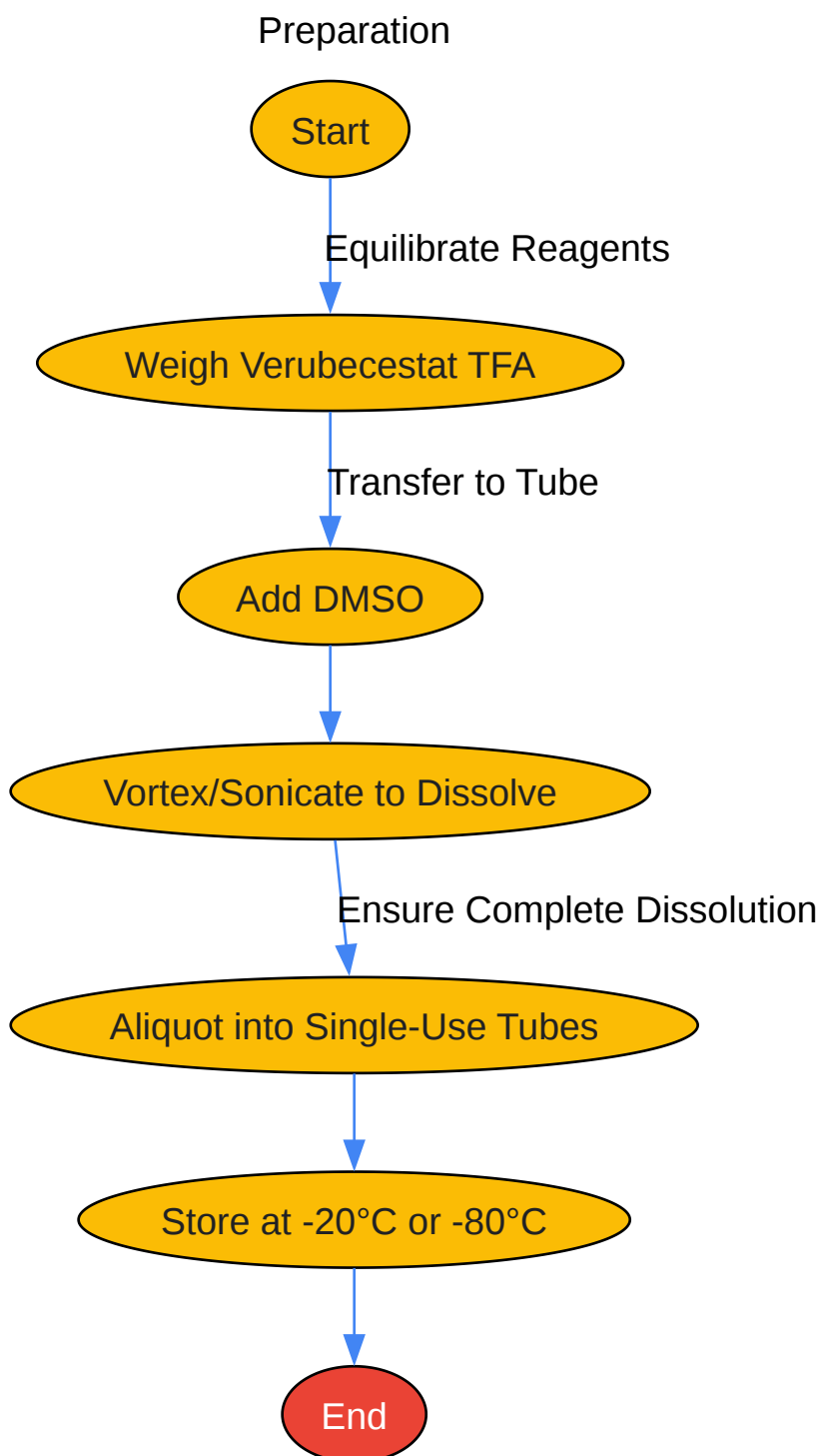
- Preparation: Ensure the workspace is clean and dry. Allow the **Verubecestat TFA** powder and DMSO to equilibrate to room temperature before opening to prevent moisture absorption, especially by the DMSO.[\[1\]](#)
- Weighing: Accurately weigh 5.23 mg of **Verubecestat TFA** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Dissolution: Add 1 mL of high-purity DMSO to the tube containing the **Verubecestat TFA** powder.
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming (not exceeding 40°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#) When needed, thaw a single aliquot and use it immediately. Discard any unused portion of the thawed aliquot.

Visualizations

Experimental Workflow

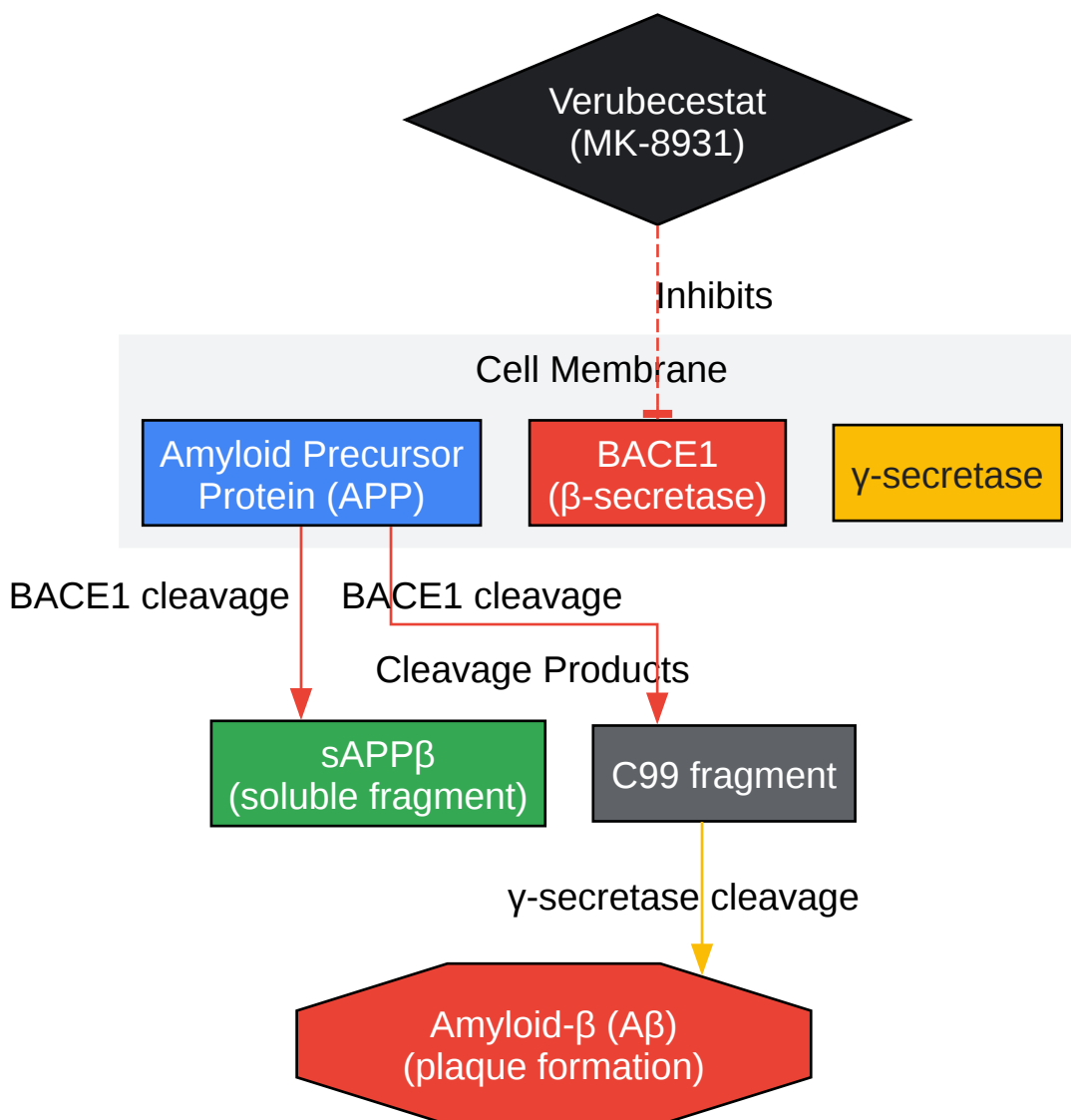
Workflow for Verubecestat TFA Stock Solution Preparation



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Caption: Workflow for preparing **Verubecestat TFA** stock solution.

BACE1 Signaling Pathway and Inhibition by Verubecestat



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Caption: Verubecestat inhibits BACE1, preventing APP cleavage.

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